

Application Notes and Protocols for Succinic acid-13C4 Tracer Experiments

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Compound of Interest

Compound Name: Succinic acid-13C4

Cat. No.: B1316312

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Introduction: Succinate as a Key Metabolic and Signaling Node

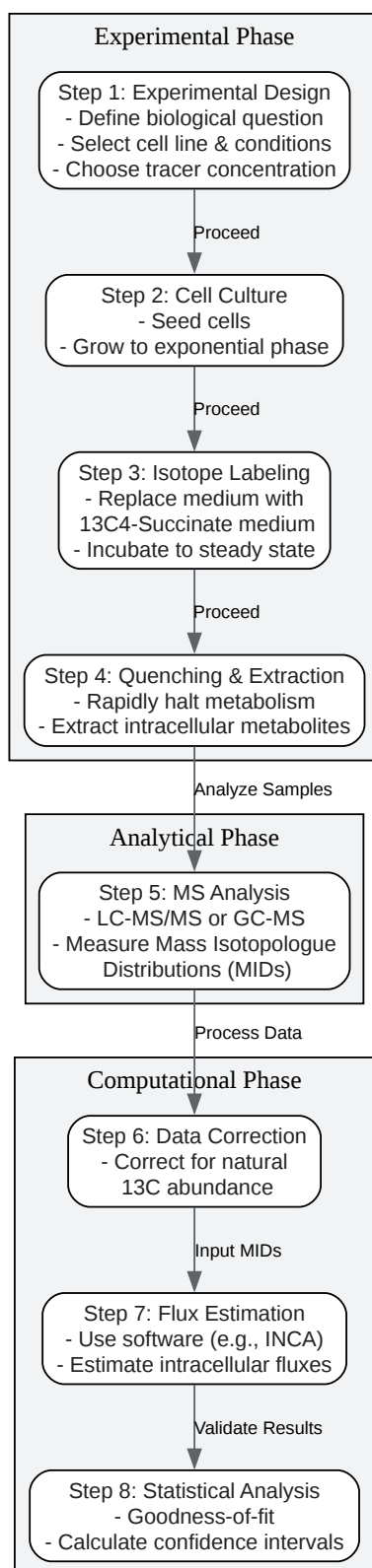
Succinic acid, or succinate, is a critical intermediate in the tricarboxylic acid (TCA) cycle, a central metabolic pathway for cellular energy production.^[1] Beyond its bioenergetic role, succinate has emerged as a crucial signaling molecule that can influence a wide range of cellular processes, including inflammation, gene expression regulation, and tumorigenesis.^[1] ^[2] Disruptions in the TCA cycle can lead to succinate accumulation, which allows it to be transported to the cytosol and extracellular space.^[2]^[3] In the cytosol, elevated succinate can inhibit prolyl hydroxylases (PHDs), leading to the stabilization of Hypoxia-Inducible Factor-1 α (HIF-1 α), a key transcription factor that orchestrates cellular responses to low oxygen and promotes inflammation.^[2]^[4] Extracellularly, succinate can act as a signaling molecule by binding to its receptor, SUCNR1 (also known as GPR91), further modulating immune cell function.^[5]

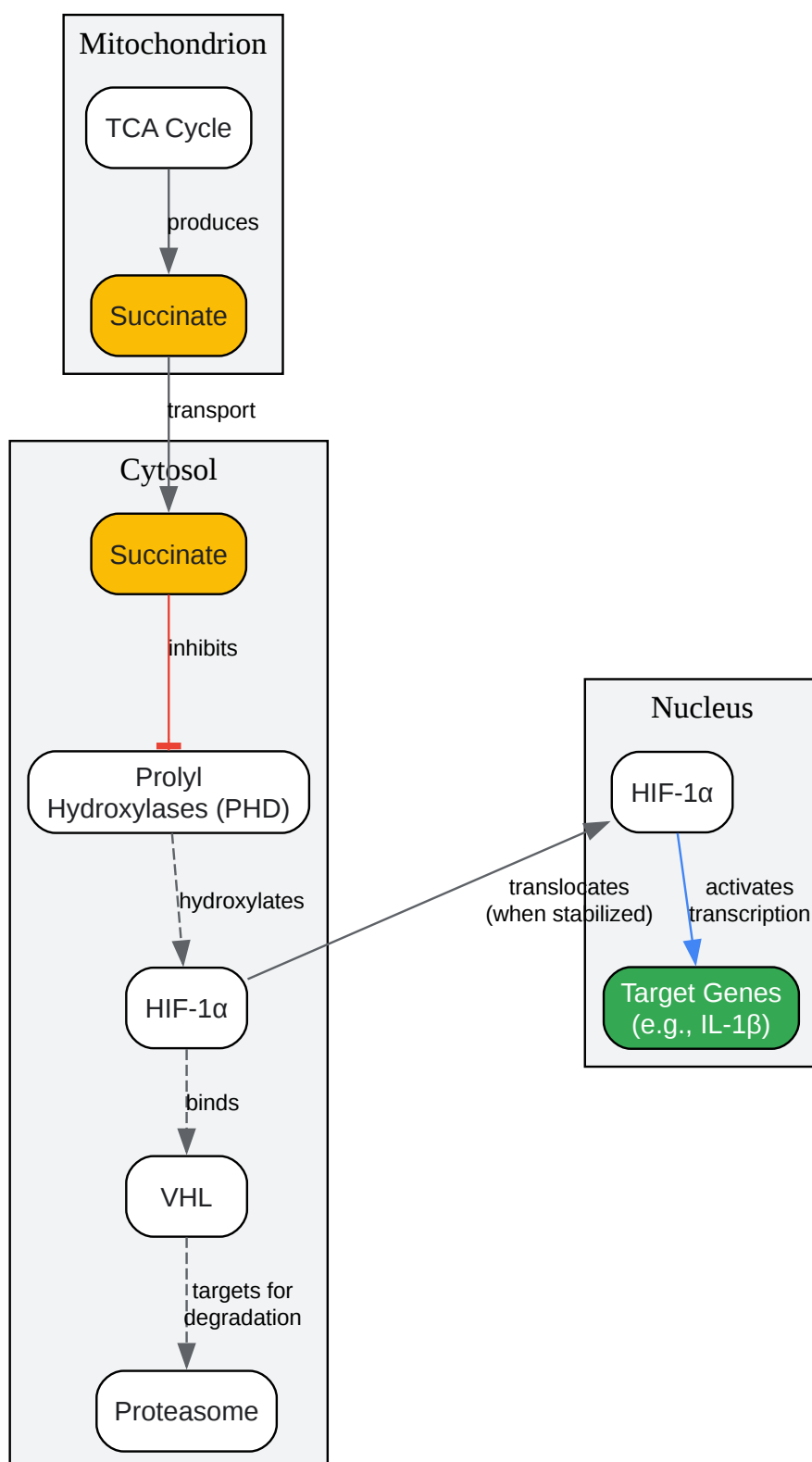
Stable isotope tracing using uniformly labeled **Succinic acid-13C4** ([U-13C4]Succinate) is a powerful technique to quantitatively track the metabolic fate of succinate.^[6]^[7] By introducing this tracer into biological systems, researchers can elucidate the dynamics of the TCA cycle and connected pathways. This methodology, known as 13C Metabolic Flux Analysis (13C-MFA), allows for the precise measurement of metabolic rates (fluxes) by tracking the incorporation of 13C atoms into downstream metabolites using mass spectrometry (MS).^[8]^[9]

These insights are invaluable for understanding metabolic reprogramming in diseases like cancer and for assessing the mechanism of action of drugs targeting cellular metabolism.^[8]

Experimental Design and Workflow

A successful **Succinic acid-13C4** tracer experiment requires careful planning, from cell culture to computational analysis. The general workflow involves culturing cells, introducing the 13C4-succinate tracer, achieving an isotopic steady state, rapidly quenching metabolism, extracting metabolites, and analyzing the samples by mass spectrometry to determine the mass isotopologue distribution (MID) of key metabolites.^{[8][10]} This data is then used to calculate intracellular metabolic fluxes.





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